

# Essential Safety and Operational Guide for Handling Z-Tyr-OtBu

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## Compound of Interest

Compound Name: Z-Tyr-OtBu

Cat. No.: B612859

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Z-Tyr-OtBu** (N- $\alpha$ -Carbobenzyloxy-O-tert-butyl-L-tyrosine). The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Disclaimer: Specific safety data for **Z-Tyr-OtBu** is limited. The following recommendations are based on data from structurally similar compounds and general laboratory safety practices. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer and adhere to your institution's environmental health and safety (EHS) guidelines.

## Potential Hazards

While some safety data sheets for similar compounds suggest no known OSHA hazards, a cautious approach is recommended due to the potential for mild irritation. Potential hazards include:

- Inhalation: May be harmful if inhaled and could cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specification/Standard
Eye and Face Protection	Chemical safety goggles or glasses	Must meet OSHA's eye and face protection regulations in 29 CFR

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